

Proper Disposal Procedures for OMDM169 (N-Methyl-D-aspartic acid)

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Compound of Interest

Compound Name: OMDM169

Cat. No.: B1677284

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This document provides essential safety and logistical information for the proper handling and disposal of **OMDM169**, also known as N-Methyl-D-aspartic acid (NMDA). The following procedures are designed to provide clear, step-by-step guidance for researchers, scientists, and drug development professionals to ensure safety and compliance with standard laboratory practices.

I. Essential Safety and Handling Information

OMDM169 is a light-sensitive, off-white powder solid.^[1] While some safety data sheets (SDS) do not classify it as a hazardous substance, its toxicological properties have not been exhaustively investigated.^{[2][3]} Therefore, it is crucial to handle **OMDM169** with care, adhering to standard laboratory safety protocols.

Personal Protective Equipment (PPE):

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.^[1]
- Hand Protection: Wear protective gloves.
- Body Protection: A lab coat is required.^[1]

Storage:

- Store in a tightly-closed container in a cool, dry, and well-ventilated area.^[1]

- Protect from direct sunlight and moisture.[\[1\]](#)

II. Quantitative Data Summary

The following table summarizes the key quantitative and physical data for **OMDM169** (NMDA).

Property	Value
Molecular Formula	C5H9NO4
Molecular Weight	147.1 g/mol
Appearance	Off-white powder solid
Melting Point	187 - 192 °C (368.6 - 377.6 °F)
Hazardous Decomposition	Nitrogen oxides (NOx), Carbon monoxide (CO), Carbon dioxide (CO2)

Source: Fisher Scientific Safety Data Sheet[\[1\]](#)

III. Step-by-Step Disposal Protocol

The proper disposal of **OMDM169** and associated waste is critical for laboratory safety and environmental protection. The following protocol outlines the necessary steps for compliant disposal.

1. Waste Segregation and Collection:

- Solid Waste:
 - Collect unused or expired solid **OMDM169** in its original container or a clearly labeled, sealed waste bag.
 - Place contaminated disposables such as weigh boats, gloves, and wipes into a designated solid hazardous waste container.
- Aqueous/Liquid Waste:

- Collect all aqueous solutions containing **OMDM169** in a designated aqueous hazardous waste container.
- Crucially, do not dispose of aqueous solutions containing **OMDM169** down the drain. While some dilute, non-toxic solutions may be sewerable under local regulations, the potential for aquatic toxicity with related compounds necessitates collection as chemical waste.
- Contaminated Labware:
 - Disposable Labware: Items such as pipette tips and plastic tubes that have come into contact with **OMDM169** should be placed in the solid hazardous waste container.
 - Non-disposable Labware: Glassware should be decontaminated by rinsing with a suitable solvent (e.g., ethanol or isopropanol). This rinsate must be collected and disposed of as hazardous liquid waste. After decontamination, the glassware can be washed according to standard laboratory procedures.

2. Container Management:

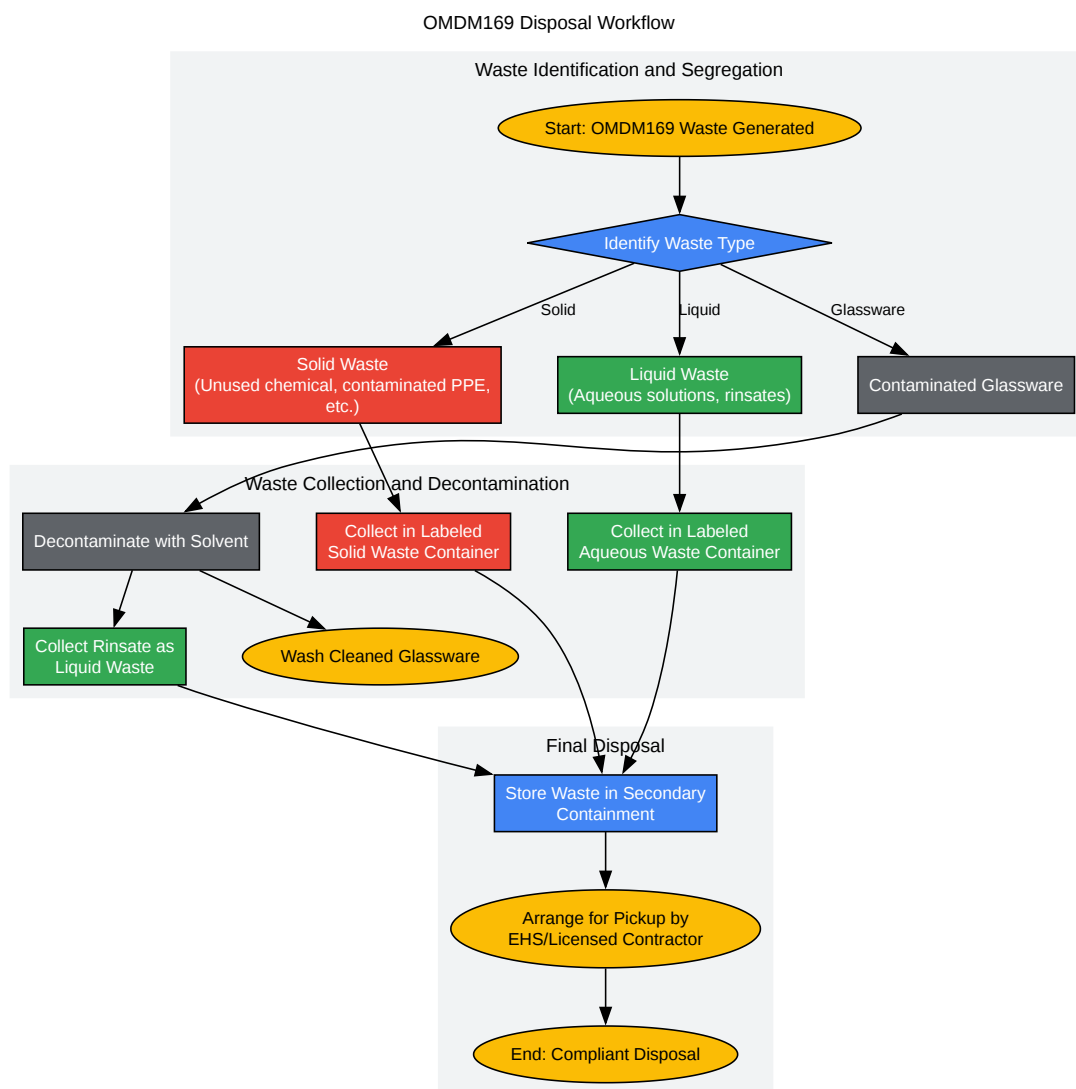
- Ensure all waste containers are securely sealed and properly labeled with their contents.
- Store waste containers in a designated secondary containment area, segregated from incompatible materials.

3. Final Disposal:

- Follow your institution's specific procedures for the pickup and disposal of chemical waste by the Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Never dispose of chemical waste in standard trash receptacles.

IV. Experimental Workflow and Logical Relationships

The following diagram illustrates the decision-making process and workflow for the proper disposal of **OMDM169** waste.



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